

# An In-depth Technical Guide to 1-Iodo-2-(2-methoxyethoxy)ethane

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 1-Iodo-2-(2-methoxyethoxy)ethane

CAS No.: 104539-21-1

Cat. No.: B1286448

[Get Quote](#)

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on **1-Iodo-2-(2-methoxyethoxy)ethane**. It delves into the compound's synthesis, physicochemical properties, core reactivity, and strategic applications, particularly focusing on its role as a versatile building block in medicinal chemistry and materials science.

## Core Introduction and Strategic Value

**1-Iodo-2-(2-methoxyethoxy)ethane**, registered under CAS Number 104539-21-1, is a bifunctional organic molecule of significant interest in advanced chemical synthesis.<sup>[1]</sup> Its structure uniquely combines a reactive primary alkyl iodide with a short, hydrophilic methoxy-capped ethylene glycol chain. This duality makes it an invaluable reagent for introducing discrete, short-chain polyethylene glycol (PEG) motifs into target molecules.

The strategic value of this compound lies in this dual nature:

- **The Alkyl Iodide:** The carbon-iodine bond is a superb leaving group in nucleophilic substitution reactions, enabling facile conjugation to a wide array of nucleophiles (e.g.,

amines, thiols, phenols, carboxylates).

- The Methoxyethoxy Tail: This portion of the molecule imparts hydrophilicity, which can be leveraged to improve the aqueous solubility, pharmacokinetic profile, and formulation properties of parent drug candidates or materials.[2]

This guide will elucidate the practical synthesis, handling, and application of this reagent, providing field-proven insights into its use.

## Physicochemical and Spectroscopic Data

Accurate characterization is the bedrock of reproducible science. The key properties of **1-Iodo-2-(2-methoxyethoxy)ethane** are summarized below for easy reference.

Property	Value	Source(s)
CAS Number	104539-21-1	[1]
Molecular Formula	C <sub>5</sub> H <sub>11</sub> IO <sub>2</sub>	[1]
Molecular Weight	230.04 g/mol	[1]
IUPAC Name	1-(2-Iodoethoxy)-2-methoxyethane	[1]
Synonyms	2-(2-Methoxyethoxy)ethyl iodide	[1]
Appearance	Colorless to light yellow clear liquid	
SMILES	COCCOCCI	[1]
InChIKey	CJXAGOKSVZAZAI-UHFFFAOYSA-N	[1]

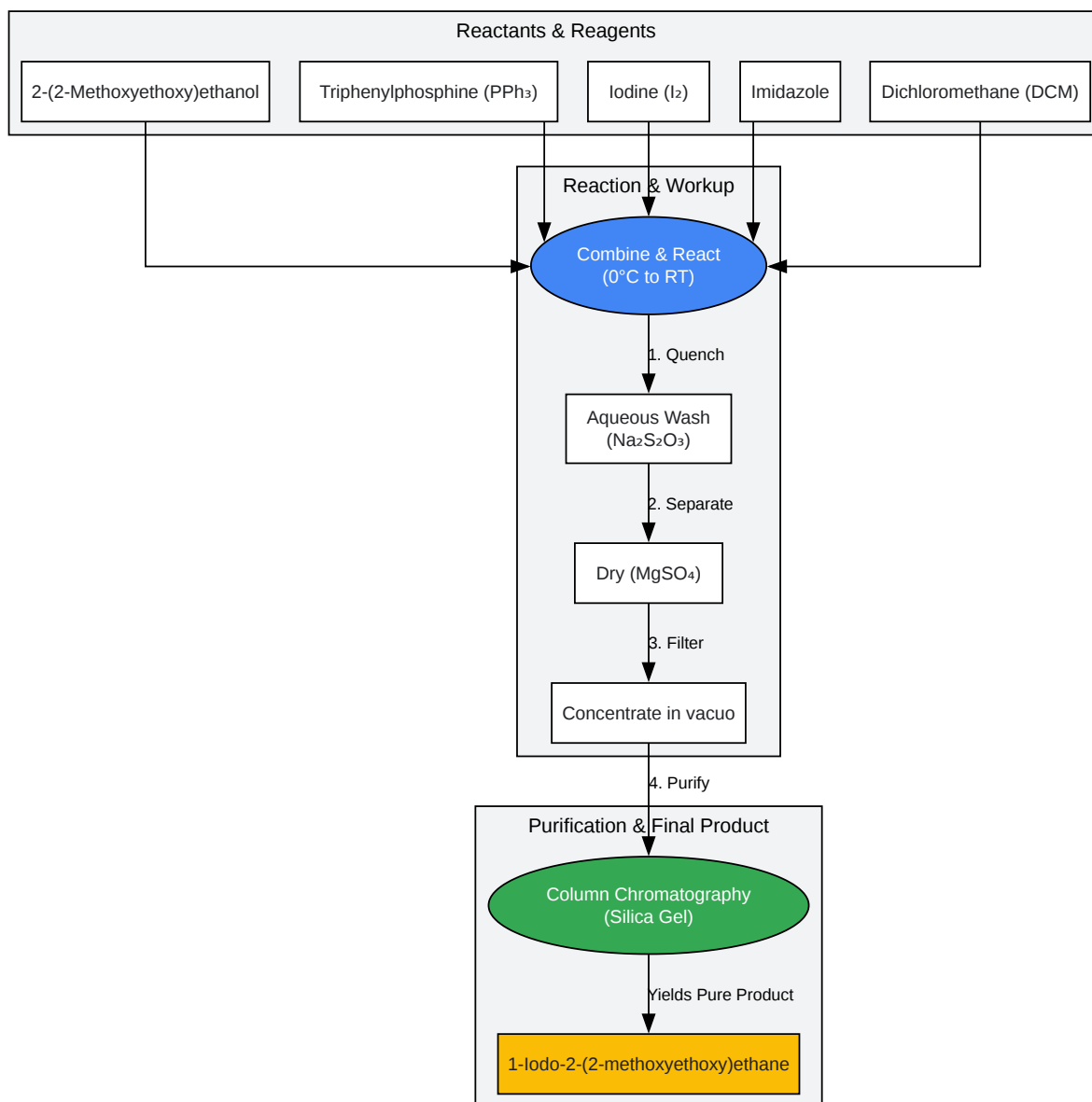
## Synthesis Protocol: From Alcohol to Alkyl Iodide

The most reliable and common laboratory-scale synthesis of **1-Iodo-2-(2-methoxyethoxy)ethane** involves the iodination of its commercially available alcohol precursor, 2-(2-methoxyethoxy)ethanol (also known as diethylene glycol monomethyl ether). The Appel

reaction, utilizing triphenylphosphine ( $\text{PPh}_3$ ) and iodine ( $\text{I}_2$ ), is a classic and highly effective method for this transformation.<sup>[3][4]</sup>

The causality behind this choice is rooted in its mild conditions and high efficiency for converting primary alcohols to primary alkyl iodides. The reaction proceeds through a phosphonium iodide intermediate, which is then displaced by the iodide ion in an  $\text{S}_\text{n}2$  reaction. This avoids the harsh acidic conditions that could cleave the ether linkages.

## Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **1-iodo-2-(2-methoxyethoxy)ethane**.

## Detailed Experimental Protocol

### Materials:

- 2-(2-Methoxyethoxy)ethanol (1.0 eq)
- Triphenylphosphine (1.2 eq)
- Iodine (1.2 eq)
- Imidazole (1.5 eq)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Silica gel for column chromatography
- Hexanes/Ethyl Acetate solvent system

### Procedure:

- **Setup:** To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a thermometer, and a nitrogen inlet, add triphenylphosphine (1.2 eq) and imidazole (1.5 eq).
- **Dissolution:** Add anhydrous DCM to the flask and stir under a nitrogen atmosphere until all solids are dissolved.
- **Cooling:** Cool the solution to 0°C using an ice-water bath.
- **Iodine Addition:** Add iodine (1.2 eq) portion-wise to the stirred solution at 0°C. The addition is exothermic and the solution will turn dark brown. **Causality:** Adding iodine slowly to the  $\text{PPh}_3$  solution pre-forms the reactive phosphonium iodide species while controlling the temperature.

- **Alcohol Addition:** Once the iodine is fully dissolved, add 2-(2-methoxyethoxy)ethanol (1.0 eq) dropwise via syringe over 15-20 minutes, ensuring the internal temperature does not exceed 5°C.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching:** Upon completion, cool the mixture back to 0°C and slowly add saturated aqueous Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub> solution to quench the excess iodine. The brown color will dissipate.
- **Extraction:** Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water and then brine.
- **Drying and Concentration:** Dry the isolated organic layer over anhydrous MgSO<sub>4</sub>, filter, and concentrate the solvent under reduced pressure. The crude product will contain triphenylphosphine oxide as a major byproduct.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel, eluting with a hexanes/ethyl acetate gradient to afford the pure **1-Iodo-2-(2-methoxyethoxy)ethane** as a clear to pale yellow oil.

## Applications in Drug Development and Bioconjugation

The primary utility of this reagent is as a hydrophilic, non-cleavable linker. Its applications are particularly relevant in the design of complex therapeutic modalities.

### Role as a PEG Linker

Polyethylene glycol (PEG) linkers are widely used to enhance the properties of therapeutic molecules.<sup>[5]</sup> While long PEG chains are common, short, discrete linkers like the one derived from **1-Iodo-2-(2-methoxyethoxy)ethane** offer precise control over the final structure and properties.

Key Advantages:

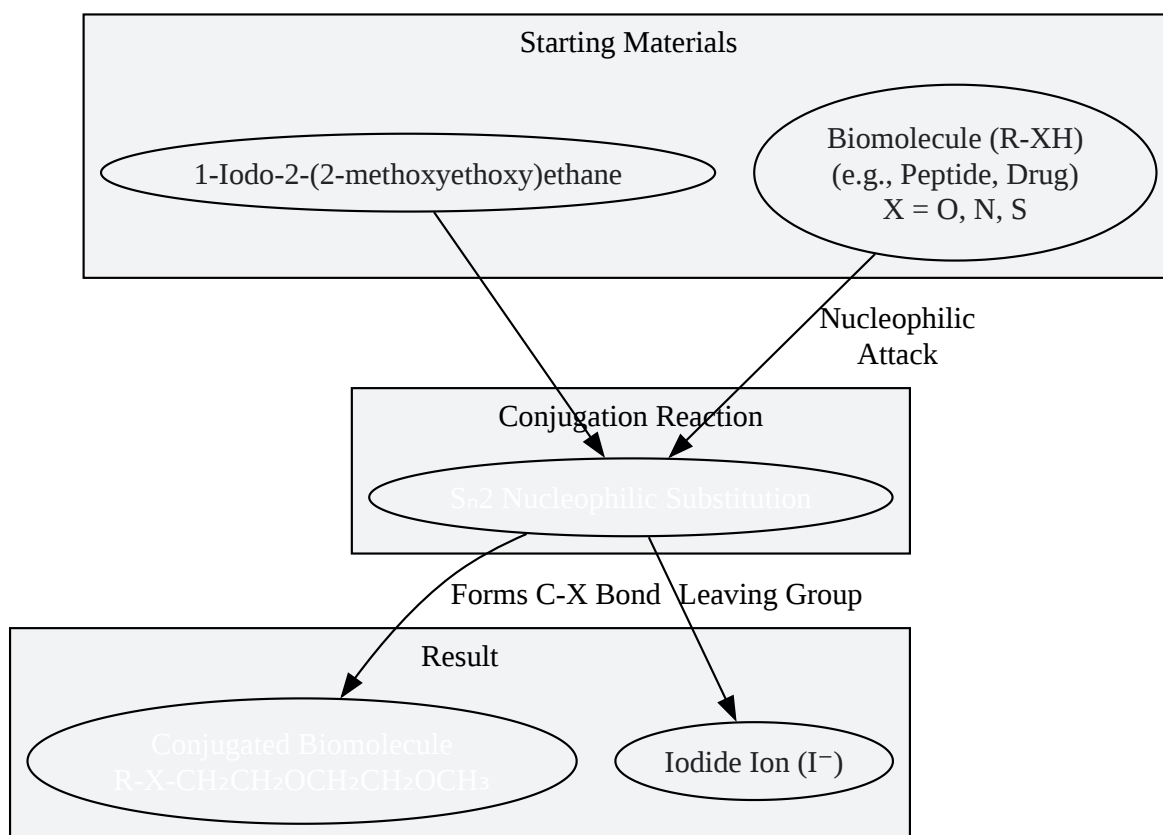
- **Improved Solubility:** Attaching the methoxyethoxyethyl moiety to a hydrophobic drug molecule can significantly enhance its aqueous solubility.
- **Enhanced Pharmacokinetics:** PEGylation, even with short linkers, can shield molecules from rapid enzymatic degradation and reduce renal clearance, thereby extending their circulation half-life.[6]
- **Controlled Linkage:** As a discrete chemical entity, it avoids the polydispersity issues associated with traditional PEGylation polymers, ensuring a homogenous final product.

## Application in PROTACs and ADCs

In cutting-edge therapeutic design, linkers are critical. This iodinated compound is an ideal starting point for synthesizing linkers used in Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs).

- **PROTACs:** A PROTAC consists of a ligand for a target protein and a ligand for an E3 ligase, joined by a linker. The linker's length and composition are critical for inducing an effective ternary complex. The methoxyethoxyethyl unit can form a key part of this linker, providing optimal spacing and solubility.
- **ADCs:** In ADCs, a linker connects a potent cytotoxic drug to a monoclonal antibody. The linker must be stable in circulation but allow for drug release at the target site. The hydrophilic nature of this building block can help maintain the overall solubility and stability of the ADC.[5]

## Logical Workflow for Bioconjugation



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 1-Iodo-2-(2-methoxyethoxy)ethane | C<sub>5</sub>H<sub>11</sub>IO<sub>2</sub> | CID 15698033 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. 1-Iodo-2-(2-(2-methoxyethoxy)ethoxy)ethane [[myskinrecipes.com](https://myskinrecipes.com)]

- [3. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [4. tandfonline.com \[tandfonline.com\]](https://tandfonline.com)
- [5. Alkyl iodide synthesis by iodination or substitution \[organic-chemistry.org\]](https://organic-chemistry.org)
- [6. polymer.chem.cmu.edu \[polymer.chem.cmu.edu\]](https://polymer.chem.cmu.edu)
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Iodo-2-(2-methoxyethoxy)ethane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1286448/docs#an-in-depth-technical-guide-to-1-iodo-2-2-methoxyethoxy-ethane\]](https://www.benchchem.com/product/b1286448/docs#an-in-depth-technical-guide-to-1-iodo-2-2-methoxyethoxy-ethane)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

